

# Technical Safety Guide: 2-Chlorooxazolo[5,4-c]pyridine Hydrochloride

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## Compound of Interest

Compound Name:	2-Chlorooxazolo[5,4-c]pyridine hydrochloride
CAS No.:	1258650-05-3
Cat. No.:	B1421860

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## Chemical Profile & Reactivity Analysis

Compound: **2-Chlorooxazolo[5,4-c]pyridine hydrochloride** CAS: 1258650-05-3 Role: High-value heterocyclic building block (Scaffold). Reactivity Class: Electrophilic Heteroaromatic Halide / Acid Salt.

## Structural Logic & Hazard Implications

The 2-chlorooxazolo[5,4-c]pyridine core features a fused pyridine-oxazole system. The chlorine atom at the C2 position is highly activated toward nucleophilic aromatic substitution (

) due to the electron-withdrawing nature of the oxazole oxygen and the protonated pyridine nitrogen (in the hydrochloride salt form).

- **Hydrolytic Instability:** Upon exposure to atmospheric moisture, the C2-Cl bond can hydrolyze, releasing corrosive Hydrogen Chloride (HCl) gas and degrading the scaffold into the corresponding oxazolone or ring-opened byproduct.

- Acidity: As a hydrochloride salt, the solid is inherently acidic and hygroscopic.
- Toxicological Assumption: While specific

data may be sparse, treat as Category 1 Skin Corrosive and Category 2 Acute Toxin (Oral/Inhalation) based on the reactivity of analogous halogenated azoles [1, 2].

## Risk Assessment & Engineering Controls

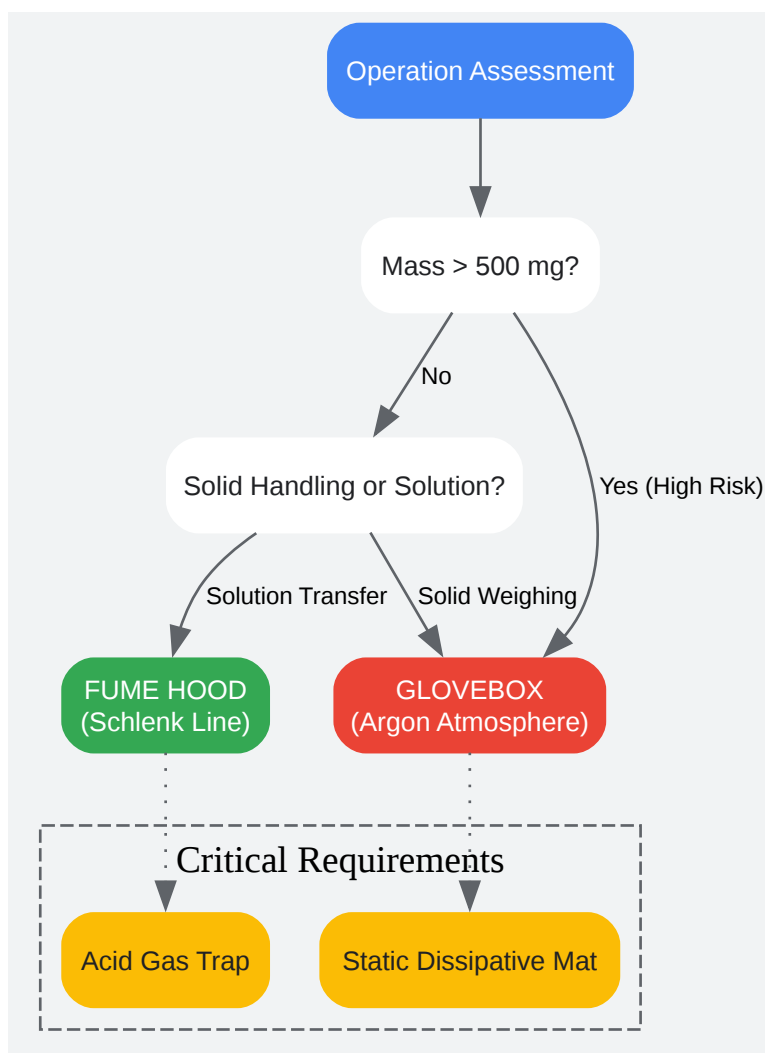
### The "Treat-As" Protocol

In the absence of comprehensive toxicological data for this specific isomer, adopt the "High-Potency / High-Reactivity" containment strategy.

Hazard Domain	Classification (GHS)	Engineering Control
Inhalation	Acute Tox. 4 / Resp.[1] Irritant	Fume Hood (Face velocity > 0.5 m/s) or Glovebox.
Skin Contact	Skin Corr.[1][2] 1B / Sensitizer	Double Gloving (Nitrile under Laminate).
Eye Contact	Eye Dam. 1	Goggles + Face Shield (if outside hood).
Reactivity	Water Reactive (Slow)	Inert Atmosphere ( or ).

### Decision Logic: Handling Environment

Use the following logic flow to determine the appropriate workspace based on the operation scale.



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Figure 1: Decision matrix for selecting the appropriate engineering control based on scale and physical state.

## Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are insufficient for prolonged handling of halogenated heteroaromatics dissolved in organic solvents (e.g., DCM, DMF), as permeation can occur within minutes.

- Primary Layer: 4-mil Nitrile (Dexterity).
- Secondary Layer: Silver Shield® / Norfoil® laminate gloves (Chemical Barrier).

- Respiratory: If working outside a hood (Emergency only), use a Full-Face Respirator with Multi-Gas/Vapor (Acid Gas + Organic Vapor) cartridges.

## Experimental Protocol: Safe Synthesis & Quenching

Context: A typical workflow involving the nucleophilic substitution of the C2-Chlorine with an amine (

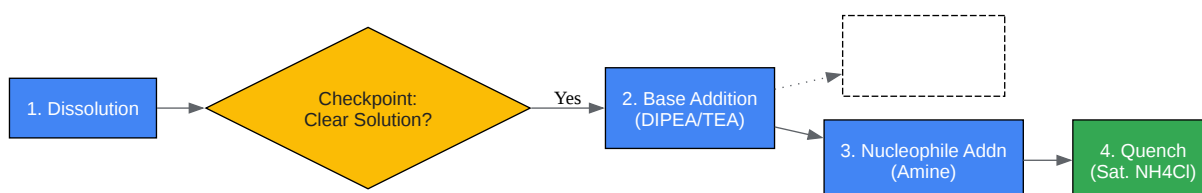
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### A. Preparation (Inert Handling)

- Drying: Ensure all glassware is oven-dried ( ) and cooled under vacuum.
- Weighing: Weigh the 2-Chlorooxazolo[5,4-c]pyridine HCl inside a glovebox or using a weighing funnel under a cone of nitrogen in the fume hood. Do not expose to humid air for >2 minutes.
- Solvent: Use anhydrous DMF or DMAc. The presence of water will compete with the amine, generating the inactive oxazolone byproduct.

### B. Reaction Setup (The "Self-Validating" Workflow)

This protocol includes visual checkpoints to verify safety and chemistry integrity.



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Figure 2: Step-by-step reaction workflow with critical safety checkpoints.

- Dissolution: Dissolve the scaffold in anhydrous solvent. Checkpoint: The solution should be clear. Turbidity suggests hydrolysis or salt insolubility (add more solvent).
- Neutralization: Add 2.5 equivalents of organic base (DIPEA) dropwise at .
  - Why? The first eq.[1][3] neutralizes the HCl salt; the second scavenges the HCl generated during substitution.
  - Safety: This step is exothermic. Monitor internal temperature.
- Reaction: Add the nucleophile. Warm to RT or heat as required (typically for oxazolo-pyridines).

## C. Disposal & Quenching

- Never dispose of unquenched reaction mixtures directly into waste drums.
- Protocol: Treat the waste stream with a dilute basic solution (e.g., 1M NaOH or Sat. ) to ensure all residual electrophile is hydrolyzed to the benign hydroxy-derivative.
- PH Check: Verify waste pH is 6-9 before transferring to the Halogenated Organic Waste container.

## Storage & Stability

- Temperature: Store at -20°C (Long term) or 2-8°C (Active use) [3].
- Atmosphere: Store under Argon or Nitrogen. Use Parafilm® or electrical tape to seal the vial cap.
- Shelf-Life: Re-test purity (LC-MS) every 6 months. Appearance of new peaks at M-36 (loss of HCl) or M+16 (Hydrolysis) indicates degradation.

## Emergency Response

#### Scenario: Spillage of Solid Material

- Evacuate: Clear the immediate area.
- PPE: Don full PPE (Goggles, Double Gloves, Lab Coat).
- Neutralize: Cover the spill with solid Sodium Bicarbonate ( ) or Calcium Carbonate to neutralize acidity.
- Sweep: Use a dustpan (do not create dust clouds) and place in a hazardous waste bag.
- Clean: Wipe surface with 1M NaOH, then water.

#### Scenario: Skin Exposure

- Immediate Action: Drench area with water for 15 minutes.<sup>[2][4]</sup>
- Neutralize: Do not use vinegar or acids. Wash with mild soap and water.
- Medical: Seek assistance immediately. Provide the SDS (or this guide) to the physician, highlighting the HCl salt and halogenated heterocycle nature.

## References

- PubChem. (2024). Compound Summary: Halogenated Pyridines Safety Data. National Library of Medicine. Retrieved from [\[Link\]](#)
- ECHA. (2024). Guidance on the Application of the CLP Criteria. European Chemicals Agency.<sup>[3]</sup> Retrieved from [\[Link\]](#)

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## Sources

- [1. tcichemicals.com \[tcichemicals.com\]](https://tcichemicals.com)
- [2. assets.thermofisher.com \[assets.thermofisher.com\]](https://assets.thermofisher.com)
- [3. 5-Methyl-4,5,6,7-tetrahydro\[1,3\]thiazolo\[5,4-c\]pyridine-2-carboxylic acid hydrochloride | C8H11ClN2O2S | CID 11149031 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. fishersci.com \[fishersci.com\]](https://fishersci.com)
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